Chromium hydroxide

• CAS: 1308-14-1

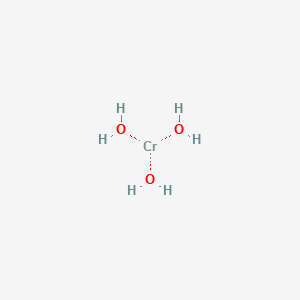

• Molecular Formula: Cr(HO)3.nH2O; Cr(OH)3; CrH6O3
• Molecular Weight: 106.042 g/mol
• SMILES: O.O.O.[Cr]
• InChI: InChI=1S/Cr.3H2O/h;3*1H2
• InChIKey: LXMQZGGLHVSEBA-UHFFFAOYSA-N
• Solubility: Insoluble in water; Soluble in acids and strong alkalies; Solubility in water: none

Chromium hydroxide (CAS 1308-14-1) is a performance-critical precursor—crystallinity and morphology directly dictate downstream quality. For Cr₂O₃ pigments, only nanocrystalline, non-agglomerated precursor yields emerald-green hue; amorphous grades produce dull blue-green pigment. In catalyst synthesis, the nanocrystalline form's higher dehydration onset (105°C vs 70°C) enables precise thermal control and influences oxide crystallite size. For electroplating, engineered 40–200 nm particles with controlled agglomeration (D50/D 10 to <70) accelerate acid dissolution, reducing energy input. Specify morphology alongside purity for batch-to-batch reproducibility.

Chromium Hydroxide (CAS 1308-14-1): Technical Specifications and Precursor Functionality for Industrial Procurement

Chromium hydroxide (CAS 1308-14-1), typically formulated as Cr(OH)₃ or the hydrated variant Cr₂O₃·xH₂O, is a trivalent chromium compound characterized by its amphoteric nature, low aqueous solubility (Ksp ≈ 6.3 × 10⁻³¹), and gelatinous precipitate morphology [1]. It is most critically defined not as a stand-alone end product, but as a highly tunable precursor. Its principal commercial and scientific value lies in its role as the primary intermediate for the thermal synthesis of chromium(III) oxide (Cr₂O₃) and as a direct trivalent chromium source in pigment, mordant, and catalyst applications [2]. The compound's physical form—ranging from a fresh blue-green gel to a crystalline powder with a density of 1.36 g/cm³ at 20°C—is a direct consequence of its synthesis conditions and profoundly impacts downstream performance .

• [1] Grokipedia. (n.d.). Chromium(III) hydroxide. View Source
• [2] ChemicalBook. (n.d.). 1308-14-1: Chromium (III) Hydroxide N-Hydrate. View Source

Why Generic 'Chromium Hydroxide' Sourcing is Inadequate: Evidence of Polymorphism and Process-Dependent Performance

Procurement decisions based solely on CAS 1308-14-1 and a nominal purity specification are insufficient for rigorous scientific or industrial applications. Unlike simple soluble salts (e.g., chromium chloride or sulfate) where dissolution homogenizes performance, chromium hydroxide is a solid intermediate whose critical quality attributes—specifically crystallinity, particle morphology, and thermal decomposition pathway—are dictated by its precipitation history and aging conditions [1]. The substitution of an amorphous form for a nanocrystalline form, or the use of a standard industrial grade versus a morphology-controlled grade, introduces significant variability in downstream process efficiency and final product properties. Without granular, evidence-based differentiation, the user risks compromised colorimetric performance in pigments, altered catalytic activity in oxide synthesis, or failure to meet specific solubility and purity thresholds required in advanced manufacturing and environmental remediation [2].

• [1] Huang, Z., Chen, C., Xie, J., & Wang, Z. (2016). The evolution of dehydration and thermal decomposition of nanocrystalline and amorphous chromium hydroxide. Journal of Analytical and Applied Pyrolysis, 118, 225-230. View Source
• [2] ChemicalBook. (n.d.). 1308-14-1: Chromium (III) Hydroxide N-Hydrate. View Source

Chromium Hydroxide (CAS 1308-14-1): Quantifiable Evidence for Differentiated Product Selection

Nanocrystalline vs. Amorphous Chromium Hydroxide: Divergent Thermal Dehydration and Decomposition Pathways

The thermal behavior of chromium hydroxide is not uniform; it is contingent on its crystallinity. A direct head-to-head derivative thermogravimetry (DTG) study reveals distinct dehydration and decomposition profiles for nanocrystalline and amorphous forms synthesized via one-step precipitation [1]. The nanocrystalline variant initiates dehydration at a higher temperature (105 °C) compared to the amorphous form (70 °C) [1]. More critically, at approximately 289 °C, both forms undergo a discrete dehydration step corresponding to the loss of exactly one water molecule, yielding the intermediate CrOOH [1]. The complete decomposition pathway culminates in a final major event at 409 °C for the nanocrystalline material versus a later, additional step at 443 °C for the amorphous material [1]. This demonstrates that the selection of precursor crystallinity dictates the thermal energy input required for oxide formation.

Evidence Dimension	Dehydration and Thermal Decomposition Onset Temperatures (°C)
Target Compound Data	Nanocrystalline Chromium Hydroxide: 105, 289, 409 °C
Comparator Or Baseline	Amorphous Chromium Hydroxide: 70, 289, 406, 443 °C
Quantified Difference	Initial dehydration differs by +35 °C (nanocrystalline vs. amorphous). Final decomposition event differs by -34 °C.
Conditions	Derivative thermogravimetry (DTG) analysis of samples prepared by one-step precipitation at 5 °C (nanocrystalline) and 25 °C (amorphous).

Why This Matters

This difference is critical for process engineering; selecting a nanocrystalline precursor allows for a higher initial dehydration threshold (105 °C vs 70 °C), which can be advantageous in preventing premature decomposition during storage or initial processing steps, whereas the amorphous form initiates decomposition sooner.

• [1] Huang, Z., Chen, C., Xie, J., & Wang, Z. (2016). The evolution of dehydration and thermal decomposition of nanocrystalline and amorphous chromium hydroxide. Journal of Analytical and Applied Pyrolysis, 118, 225-230. View Source

Precursor Crystallinity Dictates Chromium Oxide Pigment Color and Uniformity

The crystallinity of the chromium hydroxide precursor is directly linked to the optical properties of the resulting chromium(III) oxide pigment. In a comparative study, chromium oxide particles synthesized from a nanocrystalline chromium hydroxide precursor exhibited an emerald color and fine uniformity [1]. In stark contrast, chromium oxide derived from an amorphous chromium hydroxide precursor displayed a blue-green and dull color [1]. This quantifiable visual and application-based difference confirms that the precursor's structural order is not merely a laboratory curiosity but a determinant of commercial pigment quality.

Evidence Dimension	Resulting Chromium Oxide Pigment Color and Uniformity
Target Compound Data	Nanocrystalline Chromium Hydroxide Precursor → Emerald color, fine uniformity
Comparator Or Baseline	Amorphous Chromium Hydroxide Precursor → Blue-green, dull color
Quantified Difference	Qualitative color shift from emerald to blue-green/dull, with a loss of uniformity.
Conditions	Synthesis of chromic oxide (Cr₂O₃) via thermal decomposition of respective chromium hydroxide precursors.

Why This Matters

For pigment procurement, this evidence mandates specifying the precursor's crystallinity; an amorphous precursor yields a dull, blue-green oxide that is likely unsuitable for applications requiring a vibrant, uniform emerald pigment, directly impacting product grade and value.

• [1] Huang, Z., Chen, C., Xie, J., & Wang, Z. (2016). The evolution of dehydration and thermal decomposition of nanocrystalline and amorphous chromium hydroxide. Journal of Analytical and Applied Pyrolysis, 118, 225-230. View Source

Morphology-Controlled Precursor: A Prerequisite for High-Performance Cr₂O₃ Pigments

The aggregation state of the chromium hydroxide precursor is a strict prerequisite for achieving commercial-grade color performance in Cr₂O₃ pigments. A study demonstrated that when a chromium hydroxide precursor with non-agglomerated particles was used, the resulting Cr₂O₃ pigment's color performance was comparable to a commercial benchmark [1]. The research explicitly concluded that a precursor with non-agglomerated particles is a prerequisite for preparing Cr₂O₃ green pigment with good color performance [1]. This establishes a clear, evidence-based procurement criterion: precursor morphology, not just chemical identity, is paramount.

Evidence Dimension	Cr₂O₃ Pigment Color Performance (relative to commercial standard)
Target Compound Data	Precursor with non-agglomerated particles → Color performance comparable to commercial pigment
Comparator Or Baseline	Precursor with agglomerated particles → Inferior color performance (implied)
Quantified Difference	Achievement of commercial-grade quality versus failure to meet the standard.
Conditions	Thermal decomposition of chromium hydroxide precursor precipitated from Cr(NO₃)₃ and NaOH solutions.

Why This Matters

This evidence provides a procurement specification for pigment manufacturers: sourcing a chromium hydroxide precursor with non-agglomerated particle morphology is essential to achieve a final Cr₂O₃ product that meets commercial quality standards, preventing costly downstream reprocessing or product rejection.

• [1] Li, Y., et al. (2014). Preparation and color performance control of Cr2O3 green pigment through thermal decomposition of chromium hydroxide precursor. Materials Letters, 117, 244-247. View Source

Enhanced Solubility and Processability Through Engineered Nanoscale Particle Size

The inherently low solubility of standard chromium hydroxide in acidic media is a recognized bottleneck in processes like trivalent chromium electroplating, often requiring prolonged heating and stirring [1]. A patent-defined innovation demonstrates that controlling particle size at the nanoscale provides a quantifiable solution. Chromium hydroxide manufactured with an average primary particle size of 40 to 200 nm exhibits significantly improved solubility in acidic aqueous solutions compared to conventional, larger-grained material [1]. This specification is further refined by a degree of agglomeration metric (D50/D ratio of 10 to less than 70), ensuring that the fine primary particles are not aggregated into larger, slower-dissolving clusters [1].

Evidence Dimension	Solubility/Dissolution Rate in Acidic Aqueous Solution
Target Compound Data	Average primary particle size (D): 40-200 nm; Degree of agglomeration (D50/D): 10 to <70
Comparator Or Baseline	Conventional chromium hydroxide (larger particle size/higher agglomeration)
Quantified Difference	Improved solubility relative to conventional material (qualitative difference backed by specified physical parameters).
Conditions	Solubility in acidic aqueous solution as used in trivalent chromium plating baths.

Why This Matters

For users in electroplating or chemical synthesis requiring a soluble trivalent chromium source, this provides a verifiable procurement specification. Selecting a material meeting the 40-200 nm particle size and defined agglomeration criteria enables faster bath preparation, reduces process downtime, and eliminates the anion accumulation issues associated with chromium chloride or sulfate salts [1].

• [1] European Patent EP2141125A1. (2010). Chromium hydroxide, process of preparing the same, trivalent chromium-containing liquid prepared using the same, and chromium plating method using the same. View Source

Evidence-Based Application Scenarios for Differentiated Chromium Hydroxide (CAS 1308-14-1) Procurement

Synthesis of High-Performance Cr₂O₃ Green Pigments

For the manufacture of Cr₂O₃ pigments where color vibrancy and uniformity are critical (e.g., in high-end coatings, ceramics, and cosmetics), the procurement specification for the chromium hydroxide precursor is paramount. The evidence mandates sourcing a nanocrystalline, non-agglomerated precursor to ensure the final oxide exhibits an emerald color and fine uniformity [1]. Using an amorphous or agglomerated precursor will demonstrably result in a dull, blue-green pigment of inferior commercial quality [1][2]. This is not a general preference but a necessary condition for achieving a product comparable to commercial standards.

Precursor for Advanced Catalysis and Nanomaterials

In the synthesis of chromium-based heterogeneous catalysts or well-defined Cr₂O₃ nanomaterials, the thermal decomposition pathway of the precursor is a key process parameter. Selecting a nanocrystalline chromium hydroxide precursor ensures a distinct decomposition profile with a higher initial dehydration temperature (105 °C) compared to its amorphous counterpart (70 °C) [1]. This allows for more precise thermal processing control and can influence the crystallite size and surface properties of the final oxide catalyst, which are known to be dependent on the activation atmosphere and thermal history of the hydroxide [3].

Efficient Trivalent Chromium Electroplating and Chemical Synthesis

For users formulating trivalent chromium electroplating baths or performing chemical syntheses requiring a soluble Cr(III) source without counter-anion accumulation, conventional chromium hydroxide presents a solubility bottleneck. The evidence supports procuring a grade of chromium hydroxide with a specified nanoscale average primary particle size (40-200 nm) and a controlled degree of agglomeration (D50/D ratio of 10 to <70) [4]. This engineered morphology demonstrably improves solubility in acidic media, enabling faster bath preparation, reduced energy input, and more consistent process control compared to standard chromium hydroxide powder [4].

• [1] Huang, Z., Chen, C., Xie, J., & Wang, Z. (2016). The evolution of dehydration and thermal decomposition of nanocrystalline and amorphous chromium hydroxide. Journal of Analytical and Applied Pyrolysis, 118, 225-230. View Source
• [2] Li, Y., et al. (2014). Preparation and color performance control of Cr2O3 green pigment through thermal decomposition of chromium hydroxide precursor. Materials Letters, 117, 244-247. View Source
• [3] Louër, D., et al. (1995). Characterization by Temperature-Programmed Reduction and by Temperature-Programmed Oxidation (TPR-TPO) of Chromium(III) Oxide-Based Catalysts: Correlation with the Catalytic Activity for Hydrofluoroalkane Synthesis. Journal of Catalysis, 152(2), 291-301. View Source
• [4] European Patent EP2141125A1. (2010). Chromium hydroxide, process of preparing the same, trivalent chromium-containing liquid prepared using the same, and chromium plating method using the same. View Source
